

Essential Safety and Operational Guidance for Handling (R)-3-Aminopiperidine Dihydrochloride

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Compound of Interest

Compound Name: (R)-3-Aminopiperidine
dihydrochloride

Cat. No.: B044878

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for **(R)-3-Aminopiperidine dihydrochloride** (CAS No: 334618-23-4), including personal protective equipment (PPE) recommendations, procedural guidance for handling and disposal, and emergency protocols.

Hazard Identification and Classification

(R)-3-Aminopiperidine dihydrochloride is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), its primary hazards are:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage (Category 1): Causes serious eye damage.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system: May cause respiratory irritation.[\[1\]](#)

Signal Word: Danger[\[2\]](#)

Hazard Pictograms:

- Corrosion (GHS05)[2]
- Exclamation Mark (GHS07)[2]

Quantitative Safety Data

The following table summarizes the available quantitative data regarding the toxicological and ecotoxicological properties of (R)-3-Aminopiperidine and its dihydrochloride salt. It is important to note that some of this data is based on predictive modeling.

| Parameter | Value | Species | Source |
|-------------------------|---|----------------|--------|
| Oral Toxicity (LD50) | 547.68 mg/kg (Predicted, as free base) | Rat | [2] |
| Aquatic Toxicity (LC50) | 810 mg/L (96 hours, as free base) | Fathead Minnow | [2] |
| Melting Point | 190-195 °C | | |

Occupational Exposure Limits (OELs) such as Threshold Limit Value (TLV) or Permissible Exposure Limit (PEL) have not been established for **(R)-3-Aminopiperidine dihydrochloride**. [2]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling **(R)-3-Aminopiperidine dihydrochloride**. [1]

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1] |
| Skin Protection | Impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[1] |
| Respiratory Protection | For nuisance exposures, a dust mask (type N95/P95 or P1) should be used. For higher-level protection or if exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2) is necessary.[3] All respiratory protection must be used in accordance with a comprehensive respiratory protection program. |

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Avoiding Contamination: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols.[1][3]
- Electrostatic Discharge: Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] This material is hygroscopic and should be stored under an inert gas.[2]
- Incompatible Materials: Keep away from strong oxidizing agents.[2]

Disposal Plan:

- Waste Disposal: Dispose of **(R)-3-Aminopiperidine dihydrochloride** and any contaminated materials through a licensed professional waste disposal service.[3]
- Method: The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Environmental Precautions: Do not allow the product to enter drains or waterways.[3]

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1][3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1][3]

Spill Response Protocol:

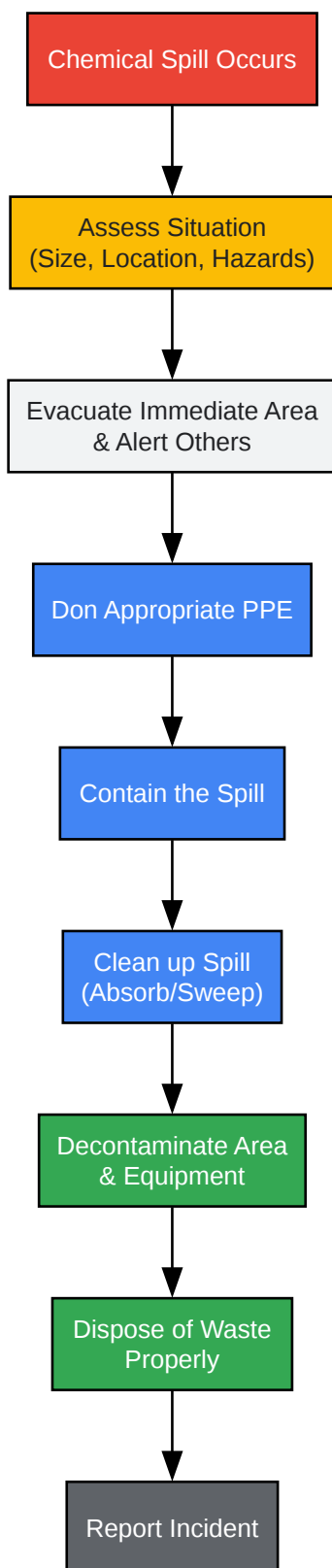
In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate and Secure the Area: Immediately evacuate personnel from the spill area. Remove all sources of ignition.[1]
- Don Appropriate PPE: Before approaching the spill, ensure you are wearing the correct personal protective equipment as outlined above.
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.
- Clean-up:

- For solid spills, carefully sweep up the material, avoiding dust formation.
- Place the swept material into a suitable, closed container for disposal.^[3]
- Decontaminate the Area: Once the bulk of the material has been removed, decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Dispose of Waste: All contaminated materials, including absorbents and PPE, must be disposed of as hazardous waste according to institutional and regulatory guidelines.

Visual Workflow for Chemical Spill Response

The following diagram illustrates the logical workflow for responding to a chemical spill of **(R)-3-Aminopiperidine dihydrochloride**.



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